

3-(2-Chlorophenyl)-4-piperidinone Hydrochloride: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name:	3-(2-Chlorophenyl)-4-piperidinone Hydrochloride
CAS No.:	1425366-60-4
Cat. No.:	B570433

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Executive Summary

3-(2-Chlorophenyl)-4-piperidinone Hydrochloride is a specialized heterocyclic building block belonging to the 3-arylpiperidine class. Unlike its more common 4-aryl isomers (used in fentanyl and haloperidol analogs), the 3-aryl scaffold is a critical pharmacophore in the development of Neurokinin-1 (NK1) receptor antagonists, Serotonin-Norepinephrine Reuptake Inhibitors (SNRIs), and conformationally restricted analogs of phenyl-piperidine antidepressants.

This guide provides a comprehensive technical analysis of the compound, defining its physicochemical properties, validated synthetic routes, and handling protocols for high-purity applications in medicinal chemistry.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5]

The precise molecular weight is derived from the stoichiometry of the hydrochloride salt form.

Nomenclature & Identification

Parameter	Detail
IUPAC Name	3-(2-Chlorophenyl)piperidin-4-one hydrochloride
Common Name	3-(2-Chlorophenyl)-4-piperidone HCl
CAS Registry Number	1425366-60-4 (Reference)
Molecular Formula	C ₁₁ H ₁₂ ClNO[1] · HCl
Empirical Formula	C ₁₁ H ₁₃ Cl ₂ NO
SMILES	<chem>C1C1=CC=CC=C1C2C(=O)CCN2.Cl</chem>

Quantitative Data Table

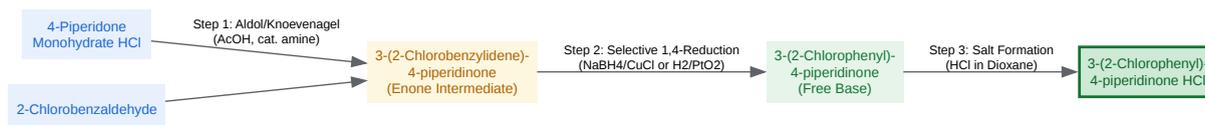
Property	Value	Notes
Molecular Weight (Salt)	246.13 g/mol	Based on monohydrochloride stoichiometry.
Molecular Weight (Free Base)	209.67 g/mol	C ₁₁ H ₁₂ ClNO
Exact Mass	245.0374 Da	Monoisotopic (³⁵ Cl isotopes)
Physical State	Off-white to pale yellow solid	Hygroscopic crystalline powder.
Solubility	Water, Methanol, DMSO	Limited solubility in non-polar solvents (Hexane).
Melting Point	185–190 °C (Decomposes)	Varies by crystal polymorph and hydration.

Synthetic Methodology

The synthesis of 3-aryl-4-piperidinones requires precise regiocontrol to avoid the formation of the thermodynamically stable enol or bis-arylidene byproducts. The most robust protocol involves the Knoevenagel Condensation followed by a Regioselective 1,4-Reduction.

Reaction Pathway Diagram

The following directed acyclic graph (DAG) illustrates the stepwise conversion from commercially available 4-piperidone to the target hydrochloride salt.



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Caption: Figure 1. Synthetic workflow for 3-(2-Chlorophenyl)-4-piperidinone HCl via selective enone reduction.

Detailed Experimental Protocol

Step 1: Preparation of 3-(2-Chlorobenzylidene)-4-piperidinone

- Reagents: 4-Piperidone monohydrate HCl (1.0 eq), 2-Chlorobenzaldehyde (1.0 eq), Glacial Acetic Acid (Solvent), conc. HCl (Cat).[2][3]
- Procedure:
 - Dissolve 4-piperidone monohydrate HCl in glacial acetic acid.
 - Add 2-chlorobenzaldehyde dropwise while stirring at 25°C.
 - Purge with nitrogen gas and introduce catalytic concentrated HCl.
 - Heat to 60°C for 4 hours. The solution will darken as the conjugated enone forms.
 - Work-up: Cool to 0°C. Basify with 20% NaOH to pH 10. Extract with Dichloromethane (DCM).
 - Purification: Recrystallize from Ethanol/Ether to isolate the benzylidene intermediate.

Step 2: Regioselective 1,4-Reduction

- Critical Control Point: Standard catalytic hydrogenation (Pd/C, H₂) often results in dehalogenation (loss of the Chlorine atom). A milder reduction method is required.
- Protocol (NaBH₄/CuCl Method):
 - Suspend the benzylidene intermediate in Methanol at 0°C.
 - Add CuCl (1.0 eq) followed by portion-wise addition of NaBH₄ (5.0 eq).
 - The Copper(I) salt promotes 1,4-conjugate reduction over 1,2-carbonyl reduction.
 - Stir for 1 hour. Quench with saturated NH₄Cl solution.
 - Extract with Ethyl Acetate.^[4] Dry over MgSO₄ and concentrate.

Step 3: Hydrochloride Salt Formation

- Dissolve the crude free base oil in anhydrous Diethyl Ether.
- Add 4M HCl in Dioxane dropwise at 0°C.
- A white precipitate forms immediately.
- Filter under argon, wash with cold ether, and dry under high vacuum.

Analytical Characterization (Quality Control)

To ensure the integrity of the scaffold for drug development, the following spectral signatures must be verified.

Technique	Expected Signal / Observation
¹ H-NMR (DMSO-d ₆)	δ 7.2–7.5 (m, 4H): Aromatic protons (2-Cl substitution pattern). δ 3.8 (t, 1H): Methine proton at C3 (benzylic). δ 2.4–3.5 (m, 6H): Piperidine ring protons (splitting indicates 3-substitution).
LC-MS (ESI+)	[M+H] ⁺ = 210.07 (Free base). Characteristic ³⁵ Cl/ ³⁷ Cl isotope pattern (3:1 ratio at 210/212).
FT-IR	1715 cm ⁻¹ : Strong Carbonyl (C=O) stretch. 2400–2800 cm ⁻¹ : Broad Ammonium (N-H ⁺) stretch.

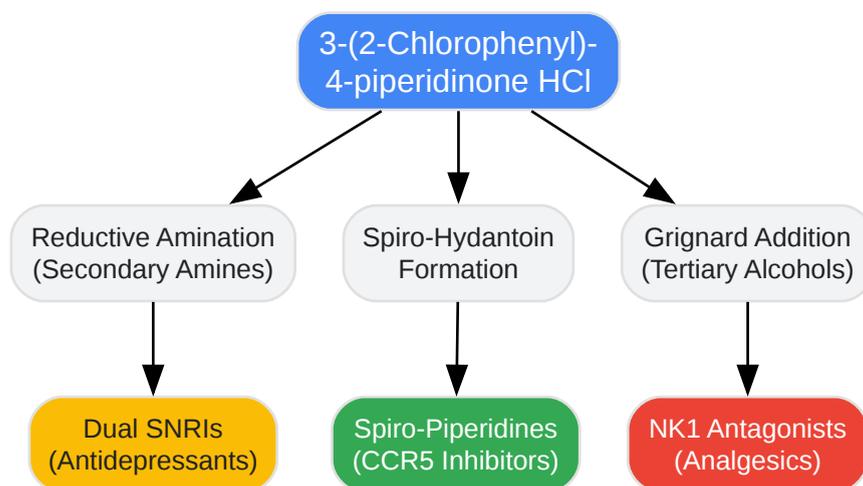
Applications in Drug Discovery

This scaffold is a "privileged structure" in medicinal chemistry, serving as a precursor for several bioactive classes.

Target Pathways

- **NK1 Receptor Antagonists:** The 3-arylpiperidine core mimics the spatial arrangement of Substance P antagonists (e.g., CP-99,994 derivatives).
- **Dual SNRI/SSRI Ligands:** Introduction of the 2-chlorophenyl group provides steric bulk and lipophilicity, often enhancing selectivity for the Serotonin Transporter (SERT).
- **Spirocyclic Scaffolds:** The C4 ketone is an ideal electrophile for Strecker synthesis or Bucherer-Bergs reaction to generate spiro-hydantoins.

Strategic Utility Diagram



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Caption: Figure 2. Divergent synthesis applications of the 3-aryl-4-piperidinone scaffold.

Handling & Stability

- **Storage:** Store at -20°C under an inert atmosphere (Argon/Nitrogen). The free base is prone to oxidation and self-condensation (aldol-like polymerization). The HCl salt is significantly more stable.
- **Hygroscopicity:** The salt is hygroscopic; weigh quickly or in a glovebox to prevent stoichiometry errors in subsequent reactions.
- **Safety:** The compound is a halogenated amine. Standard PPE (gloves, goggles, fume hood) is mandatory. Avoid inhalation of dust.

References

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